

# An In-depth Technical Guide to Cyclohexyldenemalononitrile (CAS 4354-73-8)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Cyclohexyldenemalononitrile

Cat. No.: B1346013

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, potential biological activities, and suppliers of Cyclohexyldenemalononitrile (CAS 4354-73-8). This document is intended to serve as a valuable resource for professionals in research and drug development.

## Chemical and Physical Properties

Cyclohexyldenemalononitrile is a nitrile compound featuring a cyclohexyldene group attached to a malononitrile moiety.<sup>[1]</sup> It is typically a colorless to pale yellow solid.<sup>[1]</sup> The presence of the electron-withdrawing nitrile groups makes the molecule reactive and a subject of interest in organic synthesis and materials science.<sup>[1]</sup>

Table 1: Physicochemical Properties of Cyclohexyldenemalononitrile

Property	Value	Reference
CAS Number	4354-73-8	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> N <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	146.19 g/mol	<a href="#">[1]</a>
Melting Point	173.5-174.5 °C	
Boiling Point	147 °C @ 15 Torr	
Density	1.0183 g/cm <sup>3</sup> @ 25 °C	
Appearance	Colorless to pale yellow solid	<a href="#">[1]</a>
Solubility	Moderately soluble in organic solvents	<a href="#">[1]</a>
InChI Key	LFIASOWXJLMZNB-UHFFFAOYSA-N	<a href="#">[1]</a>
Canonical SMILES	C1CCC(=C(C#N)C#N)CC1	

## Synthesis

Cyclohexylidenemalononitrile is commonly synthesized via the Knoevenagel condensation reaction. This reaction involves the base-catalyzed condensation of an active methylene compound (malononitrile) with a carbonyl compound (cyclohexanone).[\[2\]](#)

## Experimental Protocol: Knoevenagel Condensation for the Synthesis of Cyclohexylidenemalononitrile

This protocol is a generalized procedure based on established methods for Knoevenagel condensation.[\[2\]](#)[\[3\]](#)

### Materials:

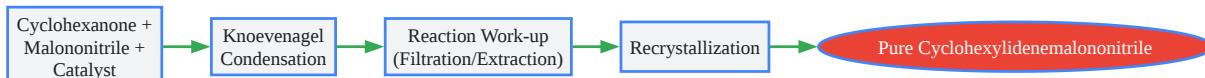
- Cyclohexanone
- Malononitrile

- Weak base catalyst (e.g., piperidine, ammonium acetate)
- Solvent (e.g., ethanol, water-glycerol mixture)
- Round-bottomed flask
- Magnetic stirrer
- Reflux condenser (if heating is required)
- Thin Layer Chromatography (TLC) plate and developing chamber
- Filtration apparatus
- Recrystallization solvent (e.g., ethanol, hexane-ethyl acetate mixture)

#### Procedure:

- In a round-bottomed flask, dissolve cyclohexanone (1 equivalent) and malononitrile (1.05 equivalents) in a suitable solvent. A 1:1 mixture of water and glycerol can be an environmentally friendly option.[3]
- Add a catalytic amount of a weak base (e.g., a few drops of piperidine or a pinch of ammonium acetate).[2]
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by TLC.[2] For less reactive substrates, gentle heating under reflux may be necessary.
- Upon completion of the reaction (as indicated by TLC), cool the mixture to room temperature.
- If a precipitate forms, collect the crude product by filtration. If no precipitate forms, the product may be extracted with a suitable organic solvent.
- Wash the crude product with cold water or a suitable solvent to remove any remaining reactants and catalyst.
- Purify the crude product by recrystallization from an appropriate solvent to obtain pure Cyclohexylidenemalononitrile.

## Logical Workflow for Synthesis:

[Click to download full resolution via product page](#)

## Synthesis Workflow

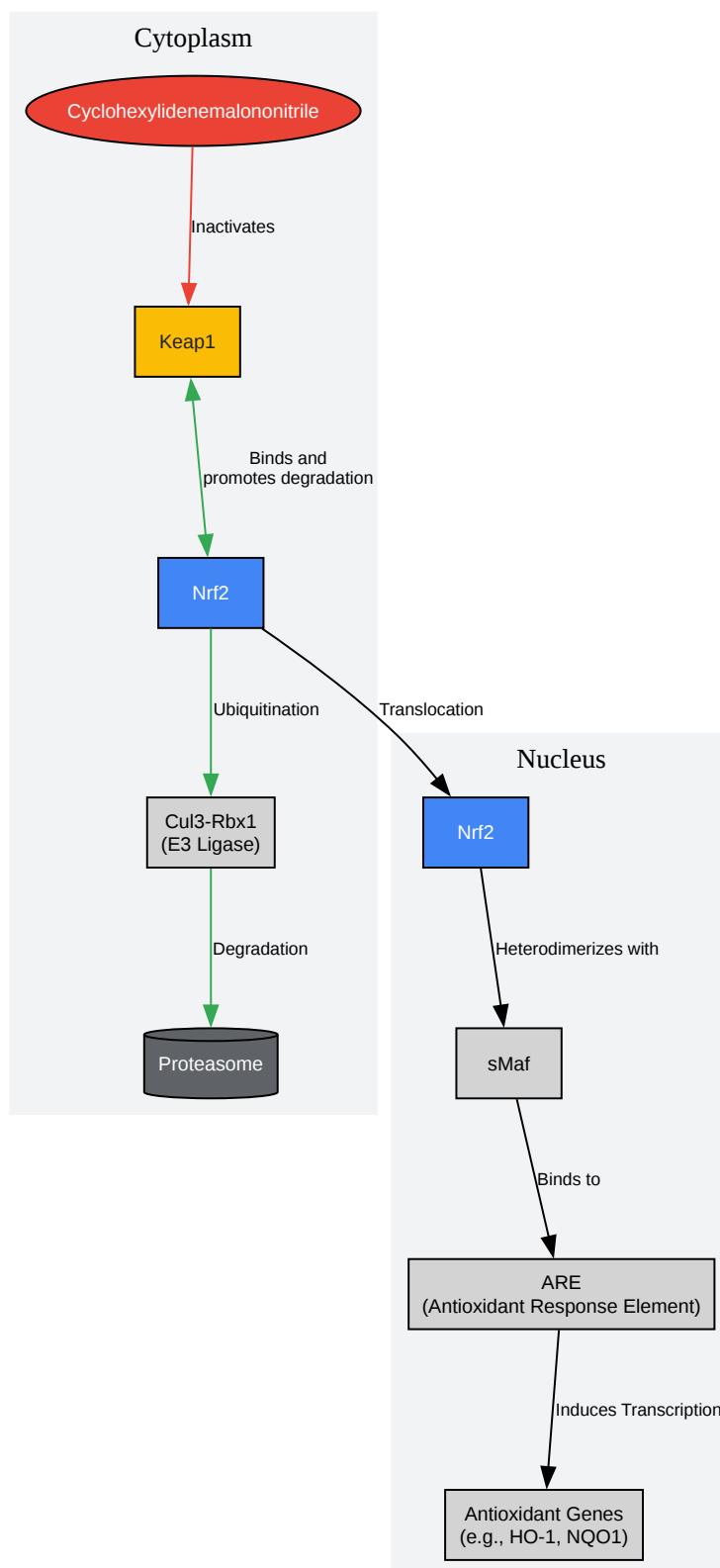
## Potential Biological Activity and Applications in Drug Development

While specific biological studies on Cyclohexylidenemalononitrile are limited, the broader class of malononitrile derivatives has shown a range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.<sup>[4]</sup>

Structurally related benzylidenemalononitrile compounds have been identified as activators of the Keap1/Nrf2 signaling pathway.<sup>[5]</sup> The Nrf2 pathway is a critical regulator of cellular antioxidant responses and is a promising target for therapeutic intervention in diseases associated with oxidative stress, such as neurodegenerative diseases, cardiovascular diseases, and cancer.

## Proposed Mechanism of Action: Nrf2 Pathway Activation

It is hypothesized that Cyclohexylidenemalononitrile, due to its electrophilic nature, may react with cysteine residues on the Keap1 protein. This modification leads to the dissociation of Nrf2 from Keap1, allowing Nrf2 to translocate to the nucleus and activate the transcription of antioxidant response element (ARE)-dependent genes, such as heme oxygenase-1 (HO-1) and NAD(P)H quinone dehydrogenase 1 (NQO1).



[Click to download full resolution via product page](#)

Proposed Nrf2 Signaling Pathway Activation

# Experimental Protocol: Nrf2 Activation Assay (ARE-Luciferase Reporter Assay)

This protocol describes a common method to assess the activation of the Nrf2 pathway by a test compound.[6]

## Materials:

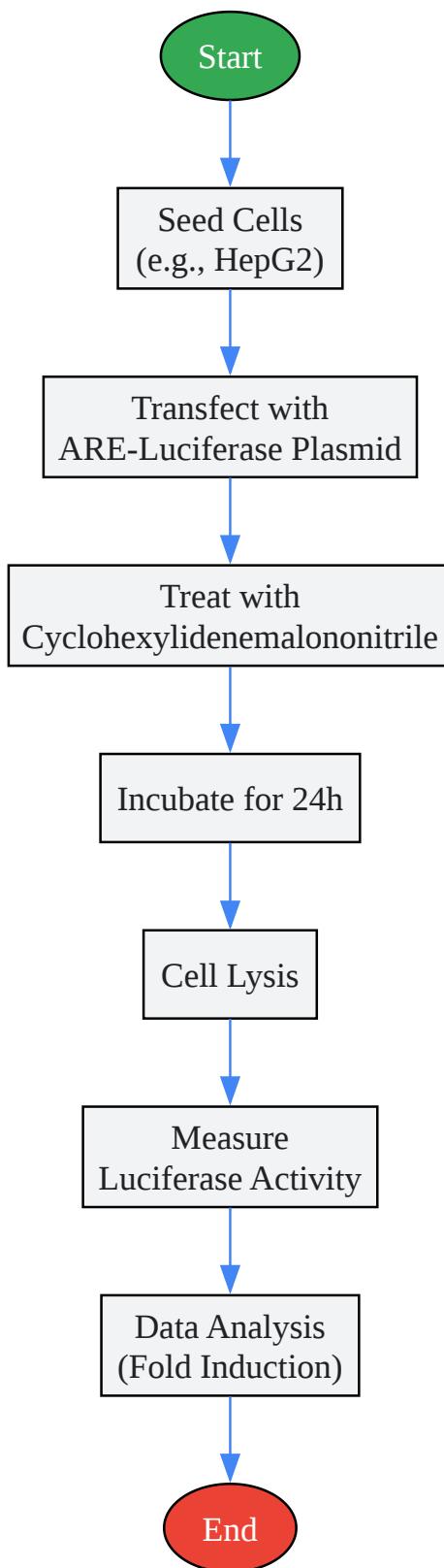
- Hepatoma (HepG2) cells or other suitable cell line
- Cell culture medium and supplements
- ARE-luciferase reporter plasmid and transfection reagent
- Cyclohexyldenemalononitrile (test compound)
- Positive control (e.g., sulforaphane)
- Luciferase assay reagent
- Luminometer
- 96-well cell culture plates

## Procedure:

- Seed HepG2 cells in a 96-well plate and allow them to adhere overnight.
- Transfect the cells with the ARE-luciferase reporter plasmid using a suitable transfection reagent according to the manufacturer's instructions.
- After 24 hours of transfection, replace the medium with fresh medium containing various concentrations of Cyclohexyldenemalononitrile or the positive control. Include a vehicle control (e.g., DMSO).
- Incubate the cells for another 24 hours.

- Lyse the cells and measure the luciferase activity using a luminometer according to the luciferase assay kit's protocol.
- Normalize the luciferase activity to the total protein concentration or a co-transfected control plasmid (e.g., Renilla luciferase).
- Calculate the fold induction of ARE-luciferase activity relative to the vehicle-treated cells.

Experimental Workflow for Nrf2 Activation Assay:



[Click to download full resolution via product page](#)

### Nrf2 Activation Assay Workflow

## Safety and Handling

Cyclohexyldenemalononitrile is classified as toxic if swallowed, toxic in contact with skin, and toxic if inhaled. It also causes skin and serious eye irritation.<sup>[1]</sup> Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

## Suppliers

Cyclohexyldenemalononitrile is available from various chemical suppliers. It is important to request and review the Safety Data Sheet (SDS) from the supplier before handling the compound.

Table 2: Representative Suppliers of Cyclohexyldenemalononitrile

Supplier	Location
Sigma-Aldrich	Global
CymitQuimica	Spain
ChemicalBook	Global
Ambeed	USA
BOC Sciences	USA

This list is not exhaustive, and availability may vary by region.

## Conclusion

Cyclohexyldenemalononitrile (CAS 4354-73-8) is a reactive organic compound with potential for applications in various fields, including drug discovery. While direct biological data is currently limited, its structural similarity to known Nrf2 activators suggests it may be a valuable tool for studying cellular antioxidant pathways and a starting point for the development of novel therapeutics targeting oxidative stress-related diseases. The provided synthesis and assay protocols offer a foundation for researchers to further investigate the properties and potential applications of this compound.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Cyclohexyldenemalononitrile | C9H10N2 | CID 20365 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bhu.ac.in [bhu.ac.in]
- 3. static.sites.sbrq.org.br [static.sites.sbrq.org.br]
- 4. Synthesis and Selective Anticancer Activity Evaluation of 2-phenylacrylonitrile Derivatives as Tubulin Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Activators and Inhibitors of NRF2: A Review of Their Potential for Clinical Development - PMC [pmc.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Cyclohexyldenemalononitrile (CAS 4354-73-8)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346013#cas-number-4354-73-8-properties-and-suppliers>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)